

(2-(Methacryloyloxy)ethyl)trimethylammonium chloride molecular weight

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Compound of Interest

Compound Name: (2-(Methacryloyloxy)ethyl)trimethylammonium chloride

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An In-depth Technical Guide to (2-(Methacryloyloxy)ethyl)trimethylammonium chloride

Introduction

(2-(Methacryloyloxy)ethyl)trimethylammonium chloride (METAC) is a cationic quaternary ammonium monomer with significant applications across various scientific and industrial fields. [1][2] Its unique molecular structure, featuring a polymerizable methacrylate group and a permanently charged trimethylammonium group, allows for the synthesis of functional polymers with tailored properties.[1][2] This guide provides a comprehensive overview of METAC, focusing on its chemical and physical properties, synthesis and polymerization protocols, and its applications in research and drug development for an audience of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

METAC is a water-soluble compound characterized by its cationic nature.[1] The quantitative properties of METAC are summarized in the table below, providing a consolidated reference for laboratory use.

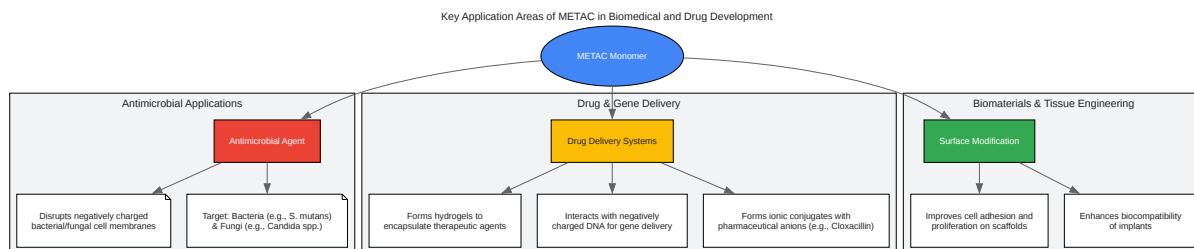
Property	Value
Molecular Weight	207.70 g/mol [1] [2] [3] [4] [5] [6]
Molecular Formula	C ₉ H ₁₈ CINO ₂ [1] [3] [4]
CAS Number	5039-78-1 [1] [4] [6]
IUPAC Name	trimethyl-[2-(2-methylprop-2-enoxy)ethyl]azanium;chloride [1] [3]
Physical State	Liquid [3] [7]
Density	1.105 g/mL at 25°C [1]
Refractive Index	n ₂₀ /D = 1.466 - 1.469 [1]
Viscosity	50 cP at 23°C [1]
Melting Point	-25 °C [7]
Boiling Point	>100 °C [7]
Monoisotopic Mass	207.102606 Da [1] [3]

Synthesis and Polymerization

The synthesis of METAC typically involves the reaction of ethylene glycol, methacrylic acid, and trimethylamine.[\[1\]](#) The resulting monomer is highly reactive and readily undergoes free radical polymerization to form poly[(2-methacryloyloxy)ethyl]trimethylammonium chloride (PMETAC).[\[1\]](#) Controlled radical polymerization techniques, such as Atom Transfer Radical Polymerization (ATRP), are often employed to produce well-defined polymers with narrow molecular weight distributions.[\[1\]](#)[\[8\]](#)

General Synthesis and Polymerization Workflow of PMETAC





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